Spectroscopic Data for 2-Nitrosotoluene: A Technical Guide

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Compound of Interest

Compound Name:	*2-Nitrosotoluene*
CAS No.:	*611-23-4*
Cat. No.:	*B1195946*

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the key spectroscopic data for the characterization of **2-nitrosotoluene** (CAS No. 611-23-4), an important chemical intermediate. By leveraging Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS), researchers can unambiguously identify and assess the purity of this compound. This document offers an interpretation of the spectral data, outlines standardized experimental protocols, and provides the foundational principles for these analytical techniques.

Molecular Structure and Spectroscopic Overview

2-Nitrosotoluene, with the chemical formula C_7H_7NO, is an aromatic compound where a methyl ($-CH_3$) group and a nitroso ($-N=O$) group are substituted at the 1 and 2 positions of the benzene ring, respectively. The relative positions of these functional groups create a distinct electronic environment, which gives rise to a unique spectroscopic fingerprint. This guide will delve into the characteristic signals observed in ^1H NMR, ^{13}C NMR, IR, and Mass Spectrometry that are definitive for **2-nitrosotoluene**.

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// Benzene ring bonds C1 -- C6; C2 -- C3; C3 -- C4; C4 -- C5; C5 -- C6; C6 -- C1;

// Substituent bonds C5 -- CH3_C; CH3_C -- H1_CH3; CH3_C -- H2_CH3; CH3_C -- H3_CH3;

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C1 -- H_C1; C3 -- H_C3; C4 -- H_C4; C6 -- H_C6; }

Molecular structure of **2-Nitrosotoluene**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful technique for elucidating the carbon-hydrogen framework of a molecule. For **2-nitrosotoluene**, both ^{1}H and ^{13}C NMR provide critical information for structural confirmation.

^{1}H NMR Spectroscopy

The ^{1}H NMR spectrum of **2-nitrosotoluene** will display distinct signals for the methyl protons and the four aromatic protons. The chemical shifts of the aromatic protons are influenced by the electron-withdrawing nature of the nitroso group and the electron-donating nature of the methyl group.

Interpreted ^{1}H NMR Data:

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Proton Assignment	Chemical Shift (ppm)	Multiplicity
-CH_3	~2.4	Singlet
Aromatic-H	~7.2-7.8	Multiplet

Causality of Signal Position: The methyl group protons appear as a singlet around 2.4 ppm, which is a typical region for methyl groups attached to an aromatic ring. The aromatic protons resonate in the downfield region of 7.2-7.8 ppm. The nitroso group's anisotropic effects and electron-withdrawing character will deshield the adjacent protons, causing them to appear at the lower end of this range. The complex splitting patterns (multiplet) arise from the spin-spin coupling between the non-equivalent aromatic protons.

^{13}C NMR Spectroscopy

The ^{13}C NMR spectrum provides information on the different carbon environments within the molecule.

Interpreted ^{13}C NMR Data:

Carbon Assignment	Chemical Shift (ppm)
-CH_3	~20
Aromatic C-H	~125-135
Aromatic C-N	~150
Aromatic C-CH_3	~138

Causality of Signal Position: The methyl carbon appears at approximately 20 ppm. The aromatic carbons resonate between 125-150 ppm. The carbon atom directly attached to the electron-withdrawing nitroso group (C-N) is significantly deshielded and thus appears furthest downfield, around 150 ppm. The other aromatic carbons appear in the expected range, with their precise shifts determined by the combined electronic effects of the two substituents.

Experimental Protocol: NMR Spectroscopy

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Objective: To acquire high-resolution ^{1}H and ^{13}C NMR spectra of **2-nitrosotoluene**.

Methodology:

- Sample Preparation:
  - For ^{1}H NMR, dissolve 5-10 mg of **2-nitrosotoluene** in approximately 0.7 mL of deuterated chloroform ($CDCl_3$).
  - For ^{13}C NMR, dissolve 20-50 mg of **2-nitrosotoluene** in approximately 0.7 mL of $CDCl_3$.
  - Add a small amount of tetramethylsilane (TMS) as an internal standard (0 ppm).
  - Transfer the solution to a 5 mm NMR tube.
- Instrument Parameters (400 MHz Spectrometer):
  - ^{1}H NMR:
    - Spectral Width: -2 to 12 ppm
    - Pulse Angle: 30-45°
    - Acquisition Time: 3-4 seconds
    - Relaxation Delay: 2 seconds
    - Number of Scans: 8-16
  - ^{13}C NMR:
    - Spectral Width: 0 to 220 ppm
    - Pulse Angle: 30°
    - Acquisition Time: 1-2 seconds
    - Relaxation Delay: 2-5 seconds

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- Number of Scans: 1024 or more (due to the low natural abundance of ^{13}C)
- Broadband proton decoupling should be applied.

- Data Processing:
  - Apply Fourier transformation to the acquired Free Induction Decay (FID).
  - Phase correct the spectrum and reference the TMS peak to 0.00 ppm.
  - Integrate the signals in the ^{1}H NMR spectrum.

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule by measuring the absorption of infrared radiation, which excites molecular vibrations.

Key IR Absorption Bands for **2-Nitrosotoluene**:

Wavenumber (cm^{-1})	Intensity	Vibrational Assignment
~3100-3000	Medium	Aromatic C-H Stretch
~2950-2850	Weak-Medium	Methyl C-H Stretch
~1510-1480	Strong	N=O Stretch (Nitroso)
~1600 & ~1450	Medium	C=C Aromatic Ring Stretch
~750	Strong	C-H Out-of-Plane Bend (ortho-disubstituted)

Expertise & Experience: The most diagnostic peak in the IR spectrum of **2-nitrosotoluene** is the strong absorption corresponding to the N=O stretching vibration, which typically appears in the 1510-1480 cm^{-1} region for aromatic nitroso compounds. The presence of a strong band in this region is a key indicator of the nitroso functional group. The strong absorption around 750 cm^{-1} is characteristic of ortho-disubstitution on a benzene ring.

Experimental Protocol: FT-IR Spectroscopy

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Objective: To obtain the Fourier-Transform Infrared (FT-IR) spectrum of **2-nitrosotoluene**.

Methodology (KBr Pellet Method):

- Sample Preparation:
  - Grind a small amount (~1-2 mg) of **2-nitrosotoluene** with approximately 100-200 mg of dry potassium bromide (KBr) using an agate mortar and pestle until a fine, uniform powder is obtained.
  - Transfer the powder to a pellet press and apply pressure to form a transparent or translucent pellet.
- Data Acquisition:
  - Acquire a background spectrum of the empty sample compartment.
  - Place the KBr pellet in the sample holder of the FT-IR spectrometer.
  - Acquire the sample spectrum over a range of 4000 to 400 cm^{-1}.
- Data Processing:
  - The instrument's software will automatically ratio the sample spectrum against the background to generate the final transmittance or absorbance spectrum.

Mass Spectrometry (MS)

Mass spectrometry provides information about the mass-to-charge ratio (m/z) of the molecular ion and its fragments. This data is used to confirm the molecular weight and deduce structural information from the fragmentation pattern.

Expected Mass Spectrum Data (Electron Ionization - EI):

- Molecular Weight: 121.14 g/mol
- Molecular Ion (M^+): m/z = 121

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Predicted Fragmentation Pattern: A common fragmentation pathway for aromatic nitroso compounds involves the loss of the nitroso group.

- $[M - NO]^+$: m/z = 91 (loss of 30 Da). This corresponds to the tolyl cation, which can rearrange to the very stable tropylium ion.
- $[M - NO - H_2C{=}CH_2]^+$: m/z = 65 (loss of an additional 26 Da from the tropylium ion).

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M -> M_NO [label="- NO (30 Da)"]; M_NO -> M_NO_C2H2 [label="- C_2H_2 (26 Da)"]; }

Predicted major fragmentation pathway of **2-nitrosotoluene**.

Trustworthiness of Protocol: The fragmentation pattern is a reproducible characteristic of a molecule under specific ionization conditions. By following a standardized Electron Ionization (EI) protocol, the resulting mass spectrum serves as a self-validating confirmation of the molecule's identity when compared against a reference spectrum or predicted fragmentation.

Experimental Protocol: Mass Spectrometry

Objective: To obtain the Electron Ionization (EI) mass spectrum of **2-nitrosotoluene**.

Methodology:

- Sample Introduction:
  - Introduce a small amount of **2-nitrosotoluene** into the mass spectrometer via a direct insertion probe or a Gas Chromatography (GC) inlet.
  - The sample is vaporized under a high vacuum.
- Ionization:

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- In the ion source, the gaseous molecules are bombarded with a high-energy electron beam (typically 70 eV). This causes ionization and fragmentation.

- Mass Analysis:
  - The resulting ions are accelerated and separated based on their mass-to-charge ratio by a mass analyzer (e.g., a quadrupole).

- Detection:
  - The separated ions are detected, and their abundance is recorded to generate the mass spectrum.

Conclusion

The combination of NMR, IR, and MS provides a robust analytical toolkit for the unambiguous identification and characterization of **2-nitrosotoluene**. The ^{1}H and ^{13}C NMR spectra confirm the carbon-hydrogen framework, the IR spectrum identifies the key functional groups (notably the N=O stretch), and the mass spectrum confirms the molecular weight and provides structural clues through its fragmentation pattern. By following the standardized protocols outlined in this guide, researchers and scientists can confidently verify the structure and purity of **2-nitrosotoluene** for its application in research and development.

References

Note: As comprehensive, publicly available spectral data for **2-nitrosotoluene** is limited, this guide is based on established principles of spectroscopy and data for analogous compounds. The provided protocols are standard methodologies for obtaining such data.

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